

m-PEG15-acetic acid chemical properties and specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG15-acetic acid

Cat. No.: B12422945

[Get Quote](#)

An In-depth Technical Guide to **m-PEG15-acetic acid**: Properties, Protocols, and Applications

This technical guide provides a comprehensive overview of methoxy-poly(ethylene glycol)-acetic acid with 15 ethylene glycol units (**m-PEG15-acetic acid**). It is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation. This document details the chemical and physical properties, experimental protocols for its use, and its applications, with a focus on clear data presentation and procedural diagrams.

Chemical Properties and Specifications

m-PEG15-acetic acid is a monodisperse polyethylene glycol (PEG) derivative containing a terminal methoxy group and a terminal carboxylic acid group. The PEG chain consists of 15 ethylene glycol units. This heterobifunctional structure allows for its use as a linker to modify proteins, peptides, nanoparticles, and other molecules.

Table 1: General Chemical Properties of **m-PEG15-acetic acid**

Property	Value	Source(s)
CAS Number	2417256-16-5	[1] [2] [3]
Molecular Formula	C33H66O18	[1] [2]
Molecular Weight	750.87 g/mol	
Systematic Name	2,5,8,11,14,17,20,23,26,29,32,35,38,41,44,47-Hexadecaoxanonatetracontan-49-oic acid	
Appearance	White to off-white solid or viscous oil	N/A

Table 2: Predicted Physicochemical Properties of **m-PEG15-acetic acid**

Property	Predicted Value	Source(s)
Boiling Point	729.2 ± 55.0 °C	
Density	1.121 ± 0.06 g/cm ³	
pKa	3.39 ± 0.10	

Table 3: Storage and Handling Specifications

Condition	Recommendation	Source(s)
Short-term Storage	Dry, dark, and at 0-4 °C (days to weeks)	
Long-term Storage	-20 °C (months)	
Shipping Conditions	Ambient	

Experimental Protocols

The carboxylic acid group of **m-PEG15-acetic acid** can be activated to react with primary amino groups on biomolecules, forming a stable amide bond. A common method for this conjugation is through the use of carbodiimide chemistry, such as with N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC) and N-hydroxysuccinimide (NHS).

General Protocol for Bioconjugation to a Protein

This protocol outlines a general procedure for the covalent attachment of **m-PEG15-acetic acid** to a protein containing accessible lysine residues.

Materials:

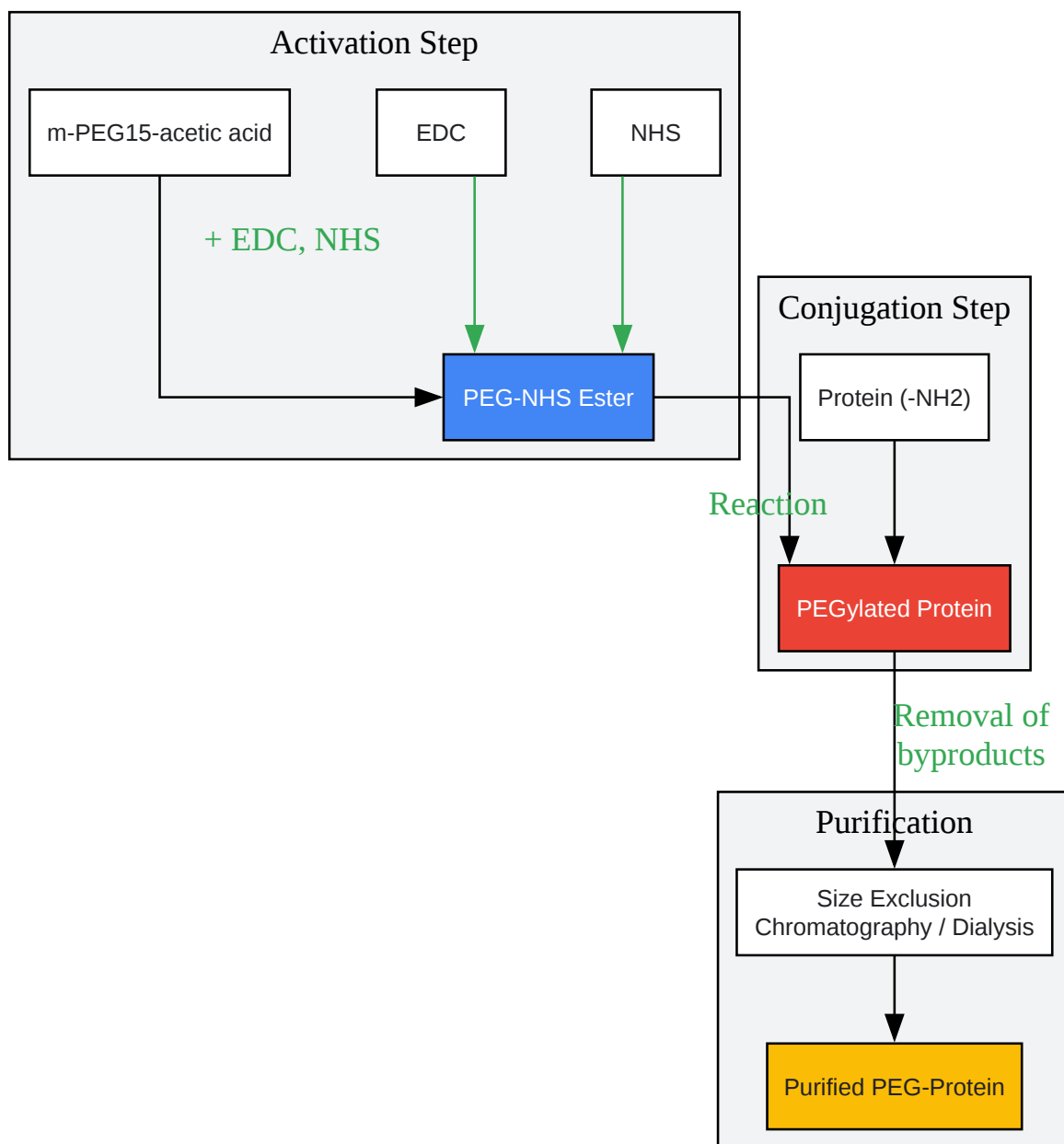
- **m-PEG15-acetic acid**
- Protein of interest
- EDC (N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride)
- NHS (N-hydroxysuccinimide)
- Conjugation Buffer: Phosphate-buffered saline (PBS) pH 7.4 or 0.1 M MES, 0.5 M NaCl, pH 6.0
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or 1 M hydroxylamine, pH 8.5
- Purification system (e.g., size-exclusion chromatography or dialysis)

Procedure:

- Reagent Preparation:
 - Dissolve the protein of interest in the conjugation buffer to a final concentration of 1-10 mg/mL.
 - Prepare a stock solution of **m-PEG15-acetic acid** in the conjugation buffer.
 - Freshly prepare stock solutions of EDC and NHS in the conjugation buffer.

- Activation of **m-PEG15-acetic acid**:
 - In a separate tube, mix **m-PEG15-acetic acid** with a molar excess of EDC and NHS. A common molar ratio is 1:2:5 (PEG-acid:EDC:NHS).
 - Incubate the mixture at room temperature for 15-30 minutes to form the NHS-ester intermediate.
- Conjugation Reaction:
 - Add the activated **m-PEG15-acetic acid** solution to the protein solution. The molar ratio of PEG to protein will depend on the desired degree of PEGylation and should be optimized.
 - Allow the reaction to proceed for 2 hours to overnight at room temperature or 4 °C with gentle stirring.
- Quenching the Reaction:
 - Add the quenching buffer to the reaction mixture to a final concentration of 10-50 mM.
 - Incubate for 15-30 minutes at room temperature to hydrolyze any unreacted NHS-esters.
- Purification of the PEGylated Protein:
 - Remove unreacted PEG reagent and byproducts by dialysis against a suitable buffer or by size-exclusion chromatography.
- Characterization:
 - Analyze the resulting PEGylated protein using SDS-PAGE to observe the increase in molecular weight.
 - Determine the extent of PEGylation using techniques such as MALDI-TOF mass spectrometry or colorimetric assays (e.g., TNBSA assay for remaining free amines).

Workflow for m-PEG15-acetic acid Conjugation



[Click to download full resolution via product page](#)

Caption: Workflow for the bioconjugation of **m-PEG15-acetic acid** to a protein.

Applications in Research and Drug Development

m-PEG15-acetic acid is a valuable tool in bioconjugation and drug delivery. Its properties make it suitable for a range of applications.

PEGylation

The primary application of **m-PEG15-acetic acid** is in PEGylation, the process of attaching PEG chains to molecules. This modification can:

- Increase solubility and stability: The hydrophilic nature of the PEG chain can improve the solubility of hydrophobic drugs and protect proteins from degradation.
- Reduce immunogenicity: The PEG chain can shield antigenic sites on proteins, reducing their immunogenicity.
- Prolong circulation time: The increased hydrodynamic volume of PEGylated molecules leads to reduced renal clearance and a longer in vivo half-life.

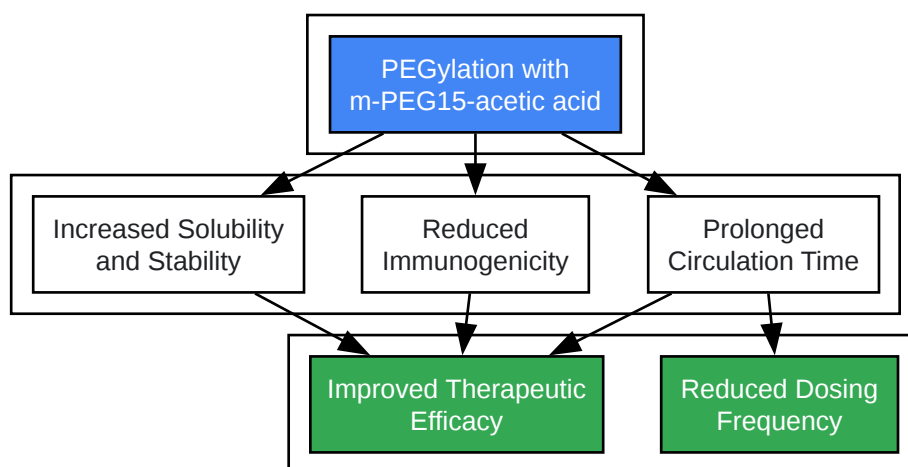
Drug Delivery

m-PEG15-acetic acid can be used as a linker to conjugate drugs to targeting ligands or to formulate nanoparticles for drug delivery. The use of acetic acid as a modulator has been studied in the synthesis of metal-organic frameworks (MOFs) for drug delivery applications. While not directly **m-PEG15-acetic acid**, this highlights the utility of the acetate functional group in formulation science. Acetic acid can also be used as a processing aid to improve the solubility of weakly basic drugs for spray-dried dispersion manufacturing.

Surface Modification

The PEG chain can be used to modify the surfaces of materials, such as quantum dots or nanoparticles, to reduce non-specific binding in biological assays. This is crucial for improving the signal-to-noise ratio in diagnostic and imaging applications.

Logical Relationship of PEGylation Benefits



[Click to download full resolution via product page](#)

Caption: Benefits of PEGylation using **m-PEG15-acetic acid** in drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mPEG15-acetic acid | 2417256-16-5 [m.chemicalbook.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [m-PEG15-acetic acid chemical properties and specifications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12422945#m-peg15-acetic-acid-chemical-properties-and-specifications\]](https://www.benchchem.com/product/b12422945#m-peg15-acetic-acid-chemical-properties-and-specifications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com